

Application Notes and Protocols: Abt-702 Hydrochloride Stock Solution Preparation

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Compound of Interest

Compound Name: Abt-702 hydrochloride

Cat. No.: B15623016

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Introduction

Abt-702 hydrochloride is a potent and selective, non-nucleoside inhibitor of adenosine kinase (AK) with an IC₅₀ of 1.7 nM.[1][2] By inhibiting AK, Abt-702 effectively increases the endogenous levels of adenosine, a purine nucleoside with significant roles in cytoprotection and neuromodulation. This mechanism of action confers Abt-702 with analgesic and anti-inflammatory properties, making it a valuable tool in preclinical research for pain, inflammation, and neurological disorders.[3][4] Proper preparation of stock solutions is critical for ensuring the accuracy and reproducibility of experimental results. These application notes provide a detailed protocol for the preparation, storage, and handling of **Abt-702 hydrochloride** stock solutions.

Product Information

Property	Value	Reference
Molecular Formula	C ₂₂ H ₁₉ BrN ₆ O·HCl	
Molecular Weight	499.79 g/mol	[1]
Appearance	Crystalline solid, powder	
Purity	≥98%	[1]
CAS Number	2624336-92-9	[1]

Solubility Data

Solvent	Maximum Concentration	Notes	Reference
DMSO	100 mM	Use of fresh, moisture-free DMSO is recommended as absorbed moisture can reduce solubility.	[5]
Ethanol	3 mg/mL	[6][7]	
Water	Insoluble	[5][6][7]	

Experimental Protocols

Materials

- **Abt-702 hydrochloride** powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile, nuclease-free microcentrifuge tubes or vials
- Calibrated analytical balance
- Vortex mixer
- Pipettes and sterile, nuclease-free pipette tips

Stock Solution Preparation (10 mM in DMSO)

- Pre-weighing Preparation: Before opening, bring the vial of **Abt-702 hydrochloride** powder to room temperature to prevent condensation.
- Weighing: Accurately weigh out a specific amount of the powder using a calibrated analytical balance. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 4.998 mg of **Abt-702 hydrochloride** (refer to the Molarity Calculator below). It is advisable to weigh slightly more than required and adjust the solvent volume accordingly.

- **Dissolution:** Add the appropriate volume of anhydrous DMSO to the vial containing the weighed powder. For 4.998 mg, add 1 mL of DMSO.
- **Mixing:** Cap the vial securely and vortex thoroughly until the powder is completely dissolved. Gentle warming (e.g., in a 37°C water bath) can be used to aid dissolution if necessary.
- **Aliquotting:** To avoid repeated freeze-thaw cycles, which can degrade the compound, aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes.
- **Storage:** Store the aliquots at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 1 year).^[5]

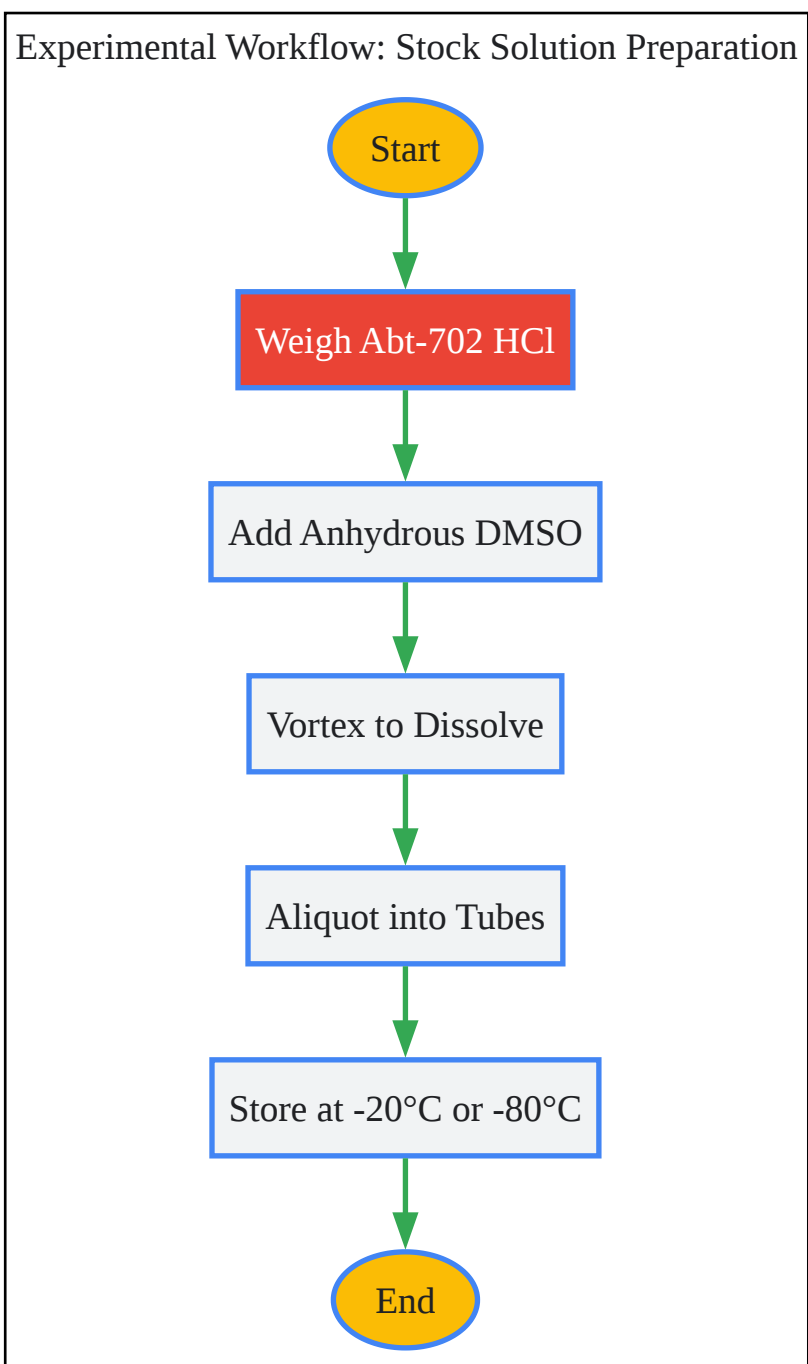
Molarity Calculator

To prepare a stock solution of a specific molarity, use the following formula:

$$\text{Mass (mg)} = \text{Desired Concentration (mM)} \times \text{Volume (mL)} \times \text{Molecular Weight (g/mol)} / 1000$$

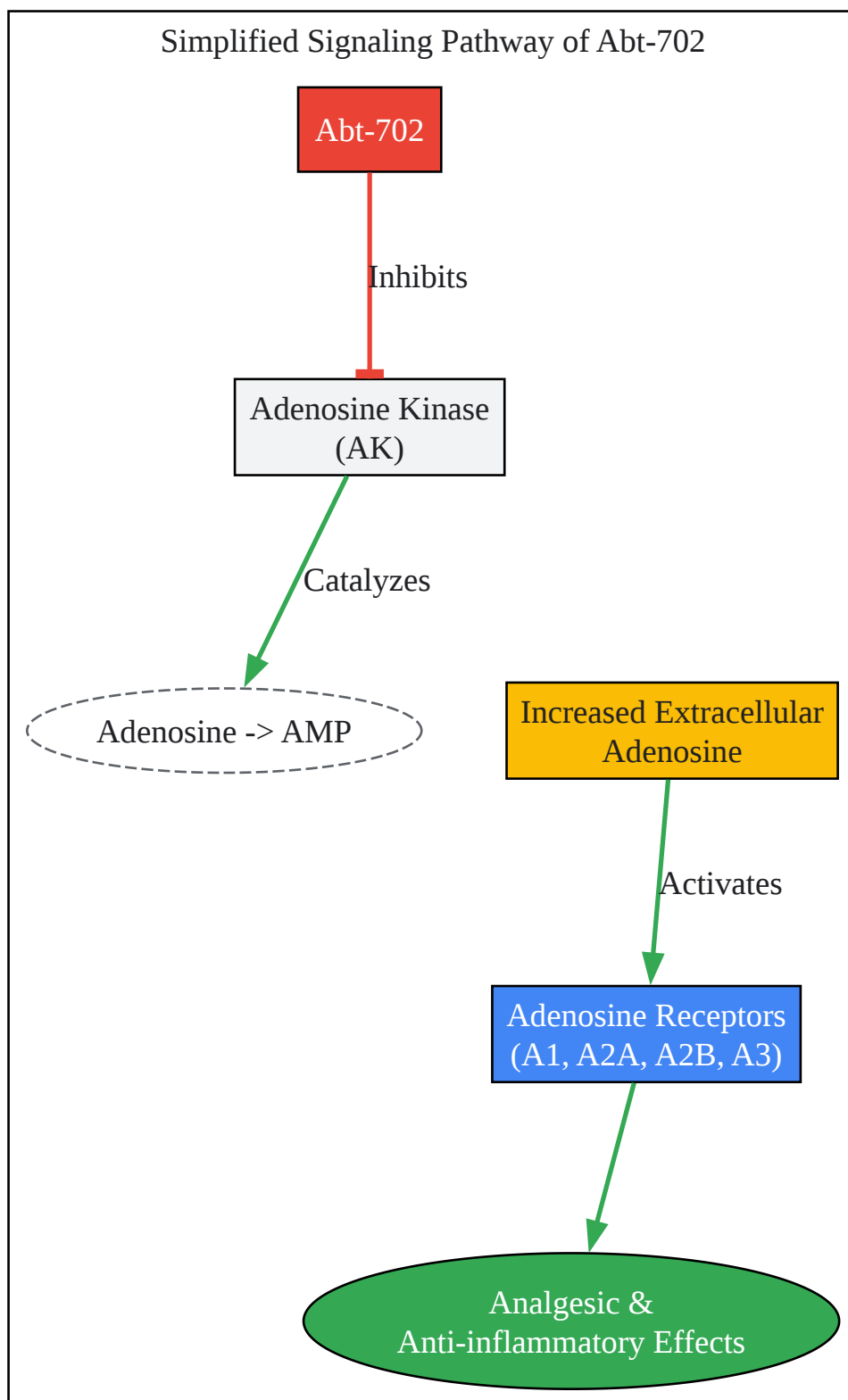
Example for 1 mL of 10 mM **Abt-702 hydrochloride**: $\text{Mass (mg)} = 10 \text{ mM} \times 1 \text{ mL} \times 499.79 \text{ g/mol} / 1000 = 4.998 \text{ mg}$

Visualization of Experimental Workflow and Signaling Pathway



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Caption: Workflow for preparing **Abt-702 hydrochloride** stock solution.



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Caption: Abt-702 inhibits adenosine kinase, increasing adenosine levels.

Safety Precautions

Abt-702 hydrochloride is intended for research use only. Standard laboratory safety practices should be followed when handling this compound. This includes wearing appropriate personal protective equipment (PPE) such as gloves, a lab coat, and safety glasses. Avoid inhalation of the powder and contact with skin and eyes. In case of contact, wash the affected area thoroughly with water. For detailed safety information, refer to the Safety Data Sheet (SDS).

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